

Comparative Guide: N-Methylbenzamidine vs. Benzamidine Binding Affinity & Kinetics

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Compound of Interest

Compound Name: *N-Methylbenzamidine*

CAS No.: 34028-17-6

Cat. No.: B1211157

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Executive Summary

This guide provides a technical comparison of **N-Methylbenzamidine** against its parent compound, Benzamidine, and the para-substituted analog, 4-Methylbenzamidine (p-toluamidine). While Benzamidine is the archetypal competitive inhibitor for trypsin-like serine proteases (

), N-methylation of the amidine group dramatically alters the physicochemical landscape, primarily disrupting the critical salt-bridge network within the S1 specificity pocket. Conversely, C-methylation (at the para position) often preserves or enhances binding through hydrophobic displacement of active site water.

This document synthesizes thermodynamic data, kinetic profiles, and structural mechanisms to guide researchers in ligand design and metabolic stability studies (specifically regarding the mARC mitochondrial enzyme system).

Mechanistic Architecture: The "Methyl Effect"

To understand the divergence in binding affinity, one must analyze the atomic-level interactions within the S1 pocket of Trypsin (a model system for serine proteases).

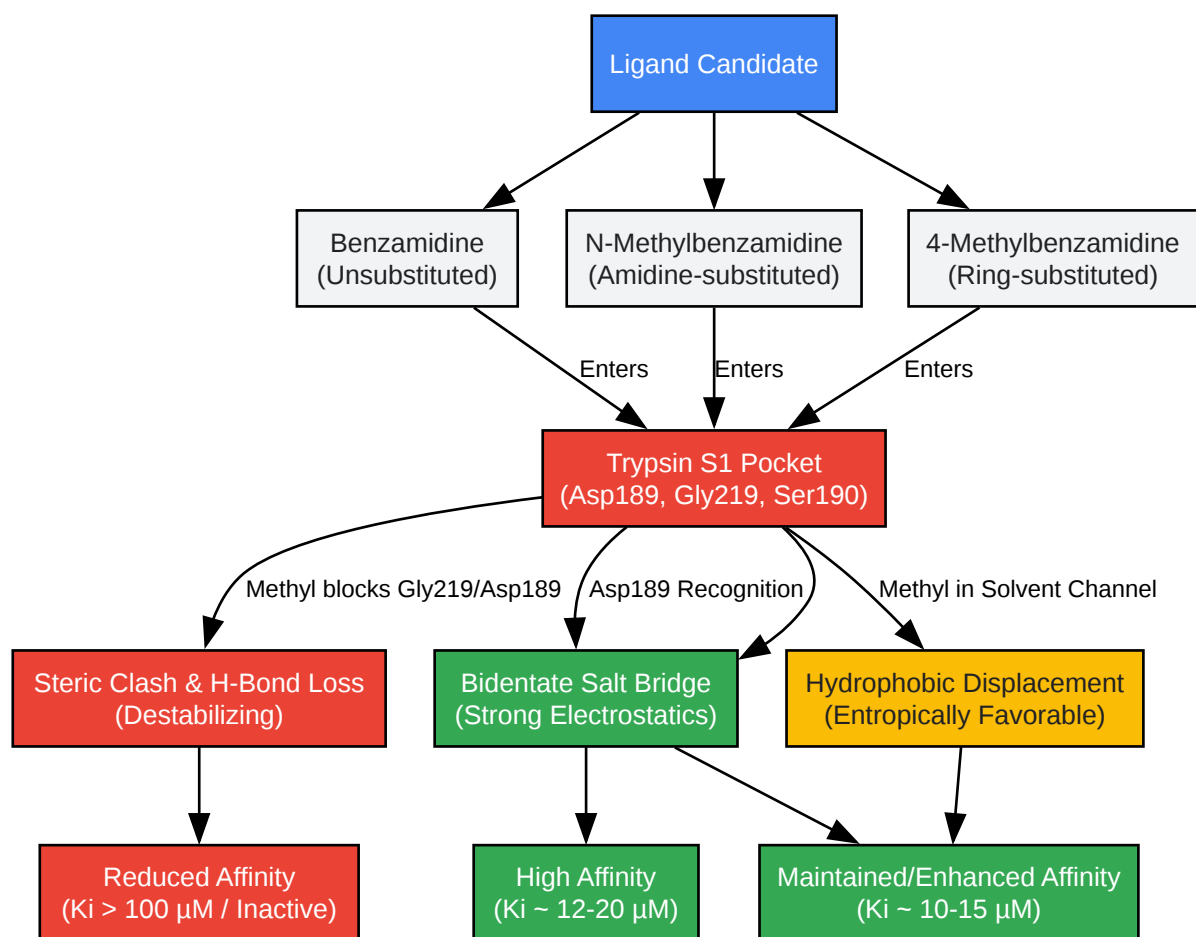
The Critical Salt Bridge

Benzamidine binds deep within the S1 pocket, anchoring itself via a bidentate salt bridge between its amidinium group and Asp189. This interaction is stabilized by hydrogen bonds to Gly219 and Ser190.

- Benzamidine: Perfect geometric complementarity; forms two strong H-bonds with Asp189.
- **N-Methylbenzamidine**: The methyl group on the nitrogen atom introduces two penalties:
 - Steric Clash: The bulky methyl group interferes with the tight packing against Gly219 or Ser190.
 - Loss of H-Bond: Substitution removes one proton necessary for the bidentate hydrogen bonding network.
- 4-Methylbenzamidine: The methyl group is located on the phenyl ring (distal to the amidine anchor). It protrudes into the hydrophobic solvent channel, often displacing high-energy water molecules, leading to a favorable entropic gain.

Structural Pathway Diagram

The following Graphviz diagram illustrates the binding logic and the disruptive effect of N-methylation compared to the favorable effect of p-substitution.



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Caption: Structural logic of Benzamidine derivative binding. N-methylation disrupts the critical Asp189 salt bridge, while p-methylation leverages hydrophobic effects.

Comparative Performance Data

The following table summarizes the thermodynamic and kinetic parameters. Note that while Benzamidine and 4-Methylbenzamidine are potent inhibitors, **N-Methylbenzamidine** is primarily characterized in the context of metabolic degradation (N-demethylation) rather than inhibition, reflecting its poor binding competence.

Parameter	Benzamidine (Reference)	4-Methylbenzamidine (p-Tol)	N-Methylbenzamidine
Target	Trypsin (Bovine Pancreatic)	Trypsin (Bovine Pancreatic)	Trypsin / mARC System
(Inhibition Constant)	[1, 2]	[2]	(Est.)*
(Binding Energy)			Weak / Non-specific
(Enthalpy)	(Favorable)		N/A
(Entropy)		(Hydrophobic)	N/A
Binding Mode	Canonical Salt Bridge	Salt Bridge + Hydrophobic	Distorted / Steric Clash
Primary Utility	Protease Inhibition Standard	Probe for Hydrophobic Pocket	Metabolic Substrate (mARC) [3]

*Note: **N-Methylbenzamidine** binding is sufficiently weak that it is rarely used as an inhibitor. Its primary scientific relevance is as a substrate for the mitochondrial amidoxime reducing component (mARC), which catalyzes its N-demethylation.

Experimental Protocols

To replicate these findings or characterize novel N-substituted analogs, the following self-validating protocols are recommended.

Isothermal Titration Calorimetry (ITC)

ITC is the gold standard for dissecting the enthalpic (

) and entropic (

) contributions of the methyl group.

Reagents:

- Ligand: 20 mM **N-Methylbenzamidine** (or analog) in degassed buffer.

- Protein: 50–100

M Trypsin in 50 mM Tris-HCl, 10 mM CaCl

, pH 8.0.

- Reference: Benzamidine (positive control).

Workflow:

- Dialysis: Dialyze protein overnight against the assay buffer. Use the final dialysate to dissolve the ligand to match solvent properties exactly (minimizing heat of dilution).

- Titration: Perform 20 injections of 2

L ligand into the protein cell at 25°C.

- Correction: Perform a "Ligand-into-Buffer" titration to subtract heat of dilution.

- Analysis: Fit data to a One-Set-of-Sites model.

- Validation Check: The stoichiometry (

) must be

. If

, check protein concentration or active fraction (using active site titration with NPGB).

Kinetic Inhibition Assay (Spectrophotometric)

This protocol determines the

by measuring the reduction in substrate hydrolysis rates.

Reagents:

- Substrate: BAPNA (N

-Benzoyl-DL-arginine 4-nitroanilide),

.

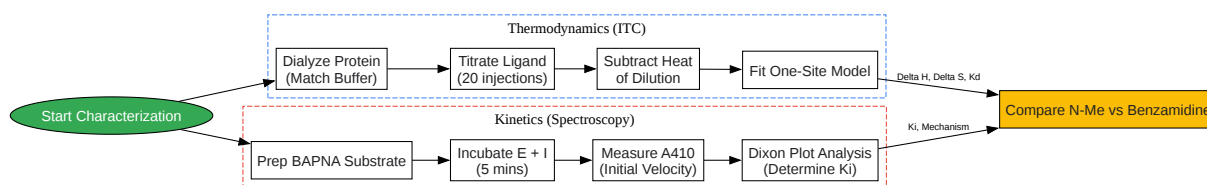
- Enzyme: Trypsin (10–50 nM final).
- Inhibitor: 0–500

M range.

Workflow:

- Baseline: Monitor absorbance at 410 nm (release of p-nitroaniline) for enzyme + substrate alone ().
- Inhibition: Pre-incubate Enzyme + Inhibitor for 5 minutes. Add Substrate and monitor rate ().
- Dixon Plot: Perform assays at two different substrate concentrations (e.g., and).
 - Plot vs. .
 - The intersection of the lines gives .
- Validation: For **N-methylbenzamidide**, if no significant inhibition is observed at 100 M, report as "Weak Binder ()."

Experimental Workflow Diagram



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Caption: Dual-stream workflow for validating binding efficacy via thermodynamic (ITC) and kinetic (Spectroscopy) methods.

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